

# 1-Azido-2-iodoethane performance in heterobifunctional labeling

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## Compound Focus: 1-Azido-2-iodoethane

CAS No.: 42059-30-3

Cat. No.: S3023662

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## A Closely Related Reagent: ACTI

The search results detail a reagent that is structurally very similar to the one you inquired about: **1-Azido-2-chloro-1,1,2-trifluoro-2-iodoethane (ACTI)** [1].

According to the research, ACTI is highlighted as a **highly stable and versatile heterobifunctional reagent** [1]. Its key feature is the presence of two distinct reactive groups:

- An **azido group**
- An **iodine atom** [1]

This design allows it to participate in successive and selective reactions, making it useful for the preparation of various fluorinated organic compounds [1]. Although not the exact molecule you asked for, the performance of ACTI can serve as a strong indicator for the potential of iodo-azide bifunctional reagents.

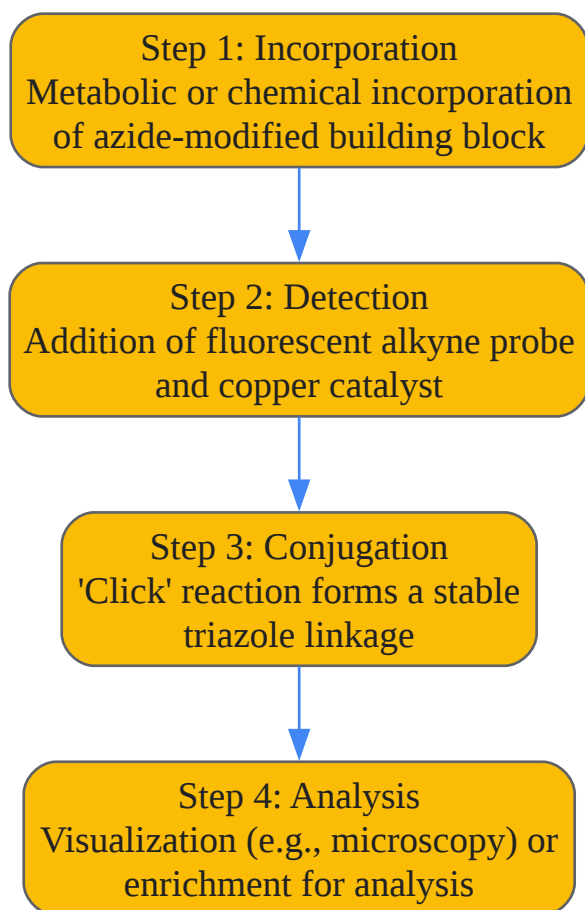
## Comparison with Other Heterobifunctional Crosslinkers

For a broader perspective, the table below summarizes other common types of heterobifunctional crosslinkers. These typically pair an amine-reactive or thiol-reactive group with a photoreactive azide, which

is different from the iodo/azide combination but follows the same strategic principle.

Crosslinker Name	Reactive Group 1	Reactive Group 2	Key Features / Reactivity
<b>SMCC</b> [2]	Amine-reactive (NHS ester)	Thiol-reactive (Maleimide)	Classic, stable maleimide for conjugation [2].
<b>PEAS</b> [2]	Amine-reactive (NHS ester)	Thiol-reactive (Pyridyldithiol)	Cleavable disulfide bond after conjugation [2].
<b>ATFB, SE</b> [2]	Amine-reactive (NHS ester)	Photoreactive (Aryl Azide)	Requires UV light to activate the azide group [2].
<b>Iodoacetamide Azide</b> [2]	Thiol-reactive (Iodoacetamide)	Azide	Selective for thiols; azide engages in "click" chemistry [2].
<b>Benzophenone-4-Maleimide</b> [2]	Thiol-reactive (Maleimide)	Photoreactive (Benzophenone)	Benzophenone offers higher specificity than aryl azides [2].

A core experimental protocol that applies to many azide-containing reagents, including ones like ACTI, is the **Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)**, commonly known as "click chemistry" [3]. The general workflow is as follows:



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## References

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2. Molecular Probes heterobifunctional ... | Thermo Fisher Scientific - US [thermofisher.com]
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